

Application Notes and Protocols: Induction of Cardiomyogenesis with ISX-9

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the induction of cardiomyogenesis from human induced pluripotent stem cells (hiPSCs) using the small molecule **ISX-9**. It includes insights into the mechanism of action, quantitative data on differentiation efficiency, and detailed experimental procedures.

Introduction

ISX-9 is a small molecule known to induce the differentiation of various progenitor cells, including the generation of cardiac progenitor cells (CPCs) and subsequent cardiomyocytes from human induced pluripotent stem cells (hiPSCs).[1][2] Mechanistically, **ISX-9** promotes cardiomyogenesis by activating multiple signaling pathways, including TGF-β-induced epithelial-mesenchymal transition (EMT) signaling, as well as both canonical and non-canonical Wnt signaling at different stages of cardiac differentiation.[1][2][3] Treatment with **ISX-9** has been shown to induce the expression of key cardiac transcription factors such as Nkx2.5, ISL1, GATA4, and Mef2c within three days.[1][2]

Quantitative Data Summary

The following tables summarize the quantitative outcomes of **ISX-9**-induced cardiac differentiation from hiPSCs.



Table 1: Efficiency of Cardiac Progenitor Cell (CPC) Generation

| Marker | Purity (%) |
|---------------|------------|
| Nkx2.5+ cells | 96.5 ± 2.5 |

Data obtained by FACS analysis after 7 days of ISX-9 treatment.[1]

Table 2: Differentiation Efficiency of CPCs into Cardiovascular Lineages

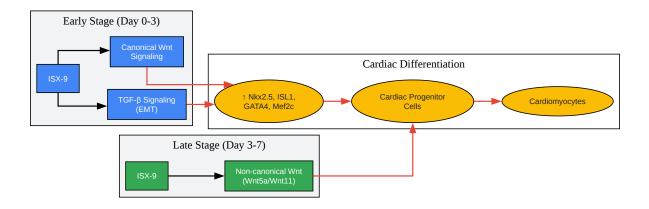
| Cell Type | Purity (%) |
|----------------------------|------------|
| Cardiomyocytes (CMs) | 95.2 ± 2.1 |
| Endothelial Cells (ECs) | 90.3 ± 2.5 |
| Smooth Muscle Cells (SMCs) | 92.3 ± 1.8 |

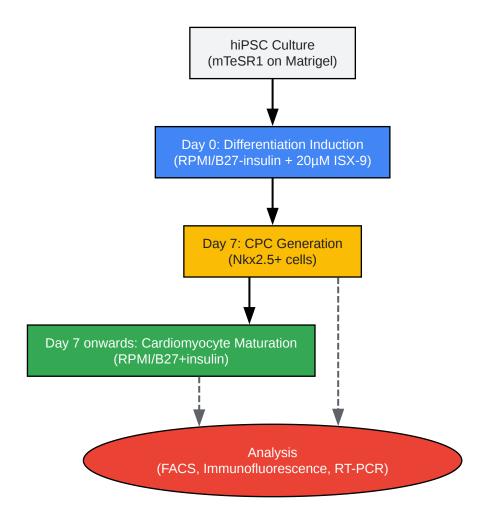
Data obtained by FACS analysis after further differentiation of **ISX-9**-induced CPCs in basal differentiation medium.[1]

Signaling Pathway

The diagram below illustrates the key signaling pathways activated by **ISX-9** during the induction of cardiomyogenesis.







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